

Sinapinic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Sinapinic acid

Cat. No.: B192393

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **sinapinic acid**. The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for professionals in research and drug development.

Hazard Identification and Classification

Sinapinic acid is classified as a hazardous substance. The primary hazards associated with **sinapinic acid** are:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Safety Data

Quantitative data on the toxicity of **sinapinic acid** is limited. Most safety data sheets indicate that specific values for acute toxicity, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not available.[\[5\]](#) Similarly, specific occupational exposure limits have not been widely established. However, some data for general particulates is available.

Data Point	Value	Reference
Acute Oral Toxicity (LD50)	No data available	[5]
Acute Dermal Toxicity (LD50)	No data available	
Acute Inhalation Toxicity (LC50)	No data available	
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]
Oregon PEL (Particulates Not Otherwise Regulated - Respirable Fraction)	5 mg/m ³	[6]
Oregon PEL (Particulates Not Otherwise Regulated - Total Dust)	10 mg/m ³	[6]

Experimental Protocols: Emergency and Handling Procedures

The following sections detail the recommended procedures for handling **sinapinic acid**, responding to exposure, and managing spills.

3.1 First-Aid Measures

In the event of exposure to **sinapinic acid**, the following first-aid measures should be taken immediately:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area with soap and water. Seek medical attention if irritation persists.[1]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[1]

3.2 Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **sinapinic acid**:

- Handling: Avoid contact with skin, eyes, and clothing.^[1] Avoid breathing dust or fumes.^[1] Use only in a well-ventilated area.^[1] Wear appropriate personal protective equipment (PPE).^[1] Minimize dust generation and accumulation.^[1] Wash hands thoroughly after handling.^[1]
- Storage: Store in a tightly closed container.^[1] Keep in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.^[1]

3.3 Fire-Fighting Measures

In the event of a fire involving **sinapinic acid**:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.^[7]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.^[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^[1]

3.4 Accidental Release Measures

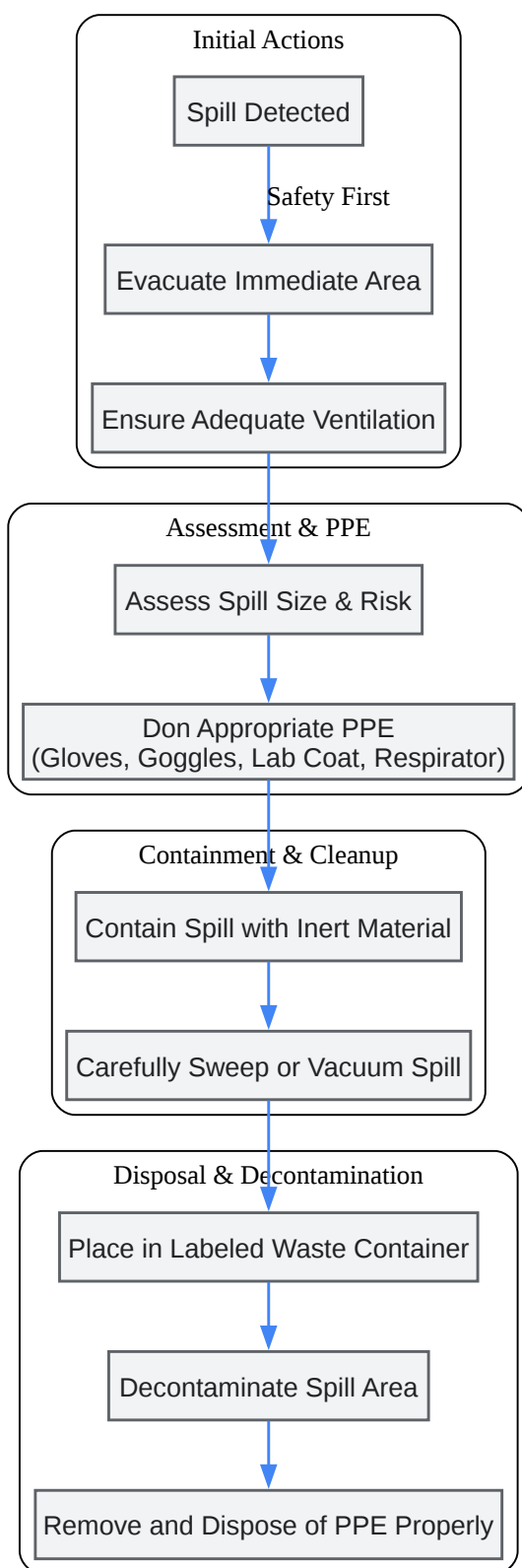
For spills of **sinapinic acid**, the following procedures should be followed:

- Personal Precautions: Wear appropriate personal protective equipment to prevent contact with skin and eyes and to avoid inhaling dust.^[1]

- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.^[1]
- Containment and Cleanup: For small spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal.^[1] Avoid generating dust. For large spills, dike the area to contain the spill and follow the same cleanup procedure.

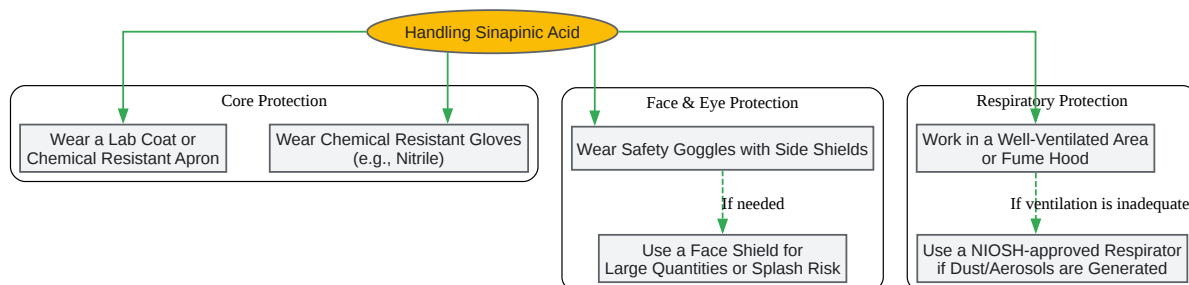
Visualized Workflows and Protocols

The following diagrams illustrate key safety and handling workflows for **sinapinic acid**.



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Caption: Workflow for handling a **sinapinic acid** spill.



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